

In-Depth Technical Guide to the Safe Handling of Basic Red 22 Powder

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Compound of Interest

Compound Name: Basic red 22

CAS No.: 23354-43-0

Cat. No.: B12769253

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides a comprehensive overview of the safety precautions and handling procedures for **Basic Red 22** (C.I. 11055), a monoazo dye. Due to the limited availability of specific quantitative toxicological data for this compound, this guide also incorporates general principles for handling potentially hazardous powdered dyes and information on the broader class of azo dyes.

Chemical and Physical Properties

Basic Red 22 is a red to red-brown powder.^[1] While detailed quantitative physical and chemical properties for the pure powder are not consistently available in the reviewed literature, the following information has been gathered:

Property	Data	Source(s)
CAS Number	12221-52-2	[2] [3]
C.I. Number	11055	[4]
Appearance	Red or red-brown powder	[1]
Solubility	Soluble in water	[2]

Note: Specific values for melting point, boiling point, density, and vapor pressure for the powder form of **Basic Red 22** are not readily available in the public domain.

Hazard Identification and Toxicology

Available data indicates that **Basic Red 22** presents several health hazards. It is classified as causing serious eye irritation and mild skin irritation.[\[2\]](#) Furthermore, it has been reported as a potential allergen.[\[5\]](#)

Toxicological Summary:

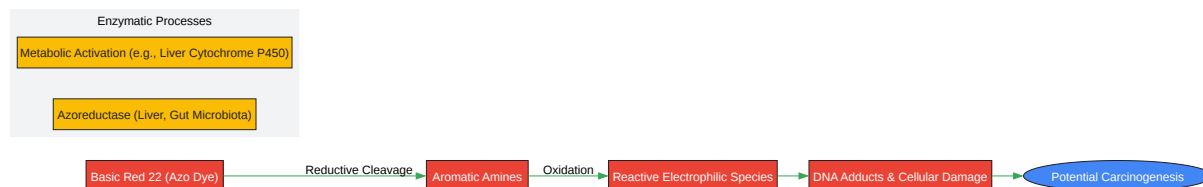
Endpoint	Result	Source(s)
Eye Irritation	Causes serious eye irritation.	[2]
Skin Irritation	Causes mild skin irritation.	[2]
Skin Sensitization	Reported as an allergen.	[5]
Mutagenicity	Possesses mutagenic activity in Salmonella/microsome (Ames) test.	[6]
Genotoxicity	Increased the frequency of micronucleated polychromatic erythrocytes in the bone marrow of mice.	[6]
Acute Oral Toxicity (LD50)	Data not available. A study noted testing at doses equivalent to 80% of the LD50, but the specific value was not provided.	[6]
Acute Inhalation Toxicity (LC50)	Data not available.	[7]

Mechanism of Azo Dye Toxicity

Azo dyes, as a class, can undergo metabolic activation that leads to toxic and potentially carcinogenic byproducts.[8] The primary mechanism involves the reductive cleavage of the azo bond (-N=N-) by azoreductase enzymes, which are present in the liver and, significantly, in the gut microbiota.[1][9] This process breaks the dye down into aromatic amines. These aromatic amines can then be absorbed and undergo further metabolic activation in the liver, leading to the formation of reactive electrophilic species that can bind to DNA and other cellular macromolecules, potentially initiating carcinogenic processes.[1][8]

The cellular damage induced by these metabolites can trigger various signaling pathways, including those involved in apoptosis, inflammation, and the DNA damage response.[1] One

such pathway is the Keap1-Nrf2-ARE signaling pathway, which is activated in response to oxidative stress.[5]



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General metabolic pathway of azo dyes.[1][8][9]

Safety Precautions and Handling

Given the known hazards of **Basic Red 22** and the potential for unforeseen risks due to the lack of comprehensive toxicological data, stringent safety protocols must be followed.

Personal Protective Equipment (PPE)

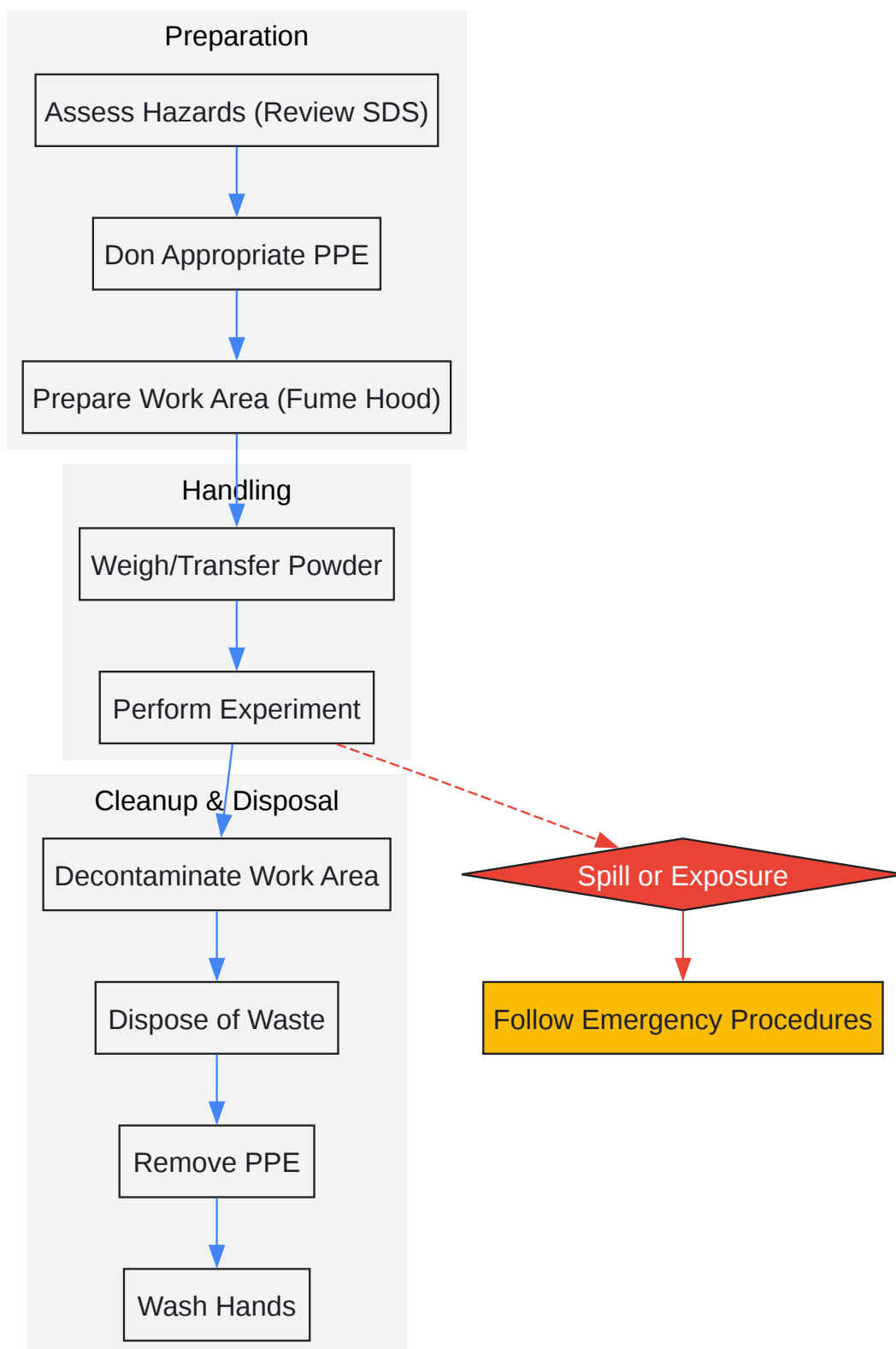
- **Eye and Face Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.[2]
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) should be worn to prevent skin contact.[2]
- **Respiratory Protection:** A NIOSH-approved respirator is recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation.
- **Protective Clothing:** A lab coat or other protective clothing should be worn to prevent skin contamination.

Engineering Controls

- Ventilation: All handling of **Basic Red 22** powder should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the work area.

Safe Handling and Storage

- Handling: Avoid generating dust. Use appropriate tools to handle the powder and prevent spills. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.[\[2\]](#)
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[10\]](#)



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Safe handling workflow for **Basic Red 22** powder.

First Aid and Emergency Procedures

In case of exposure, follow these first aid measures immediately:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[11\]](#)
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.[\[11\]](#)
- **Inhalation:** Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular, or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Seek medical attention if symptoms persist.[\[11\]](#)
- **Ingestion:** Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Loosen tight clothing such as a collar, tie, belt, or waistband. Seek medical attention.[\[11\]](#)
- **Spills:** In the event of a spill, evacuate the area. Wearing appropriate PPE, carefully scoop or sweep up the spilled powder, avoiding dust generation, and place it in a sealed container for disposal. Clean the spill area thoroughly.

Experimental Protocols: Mutagenicity Assessment

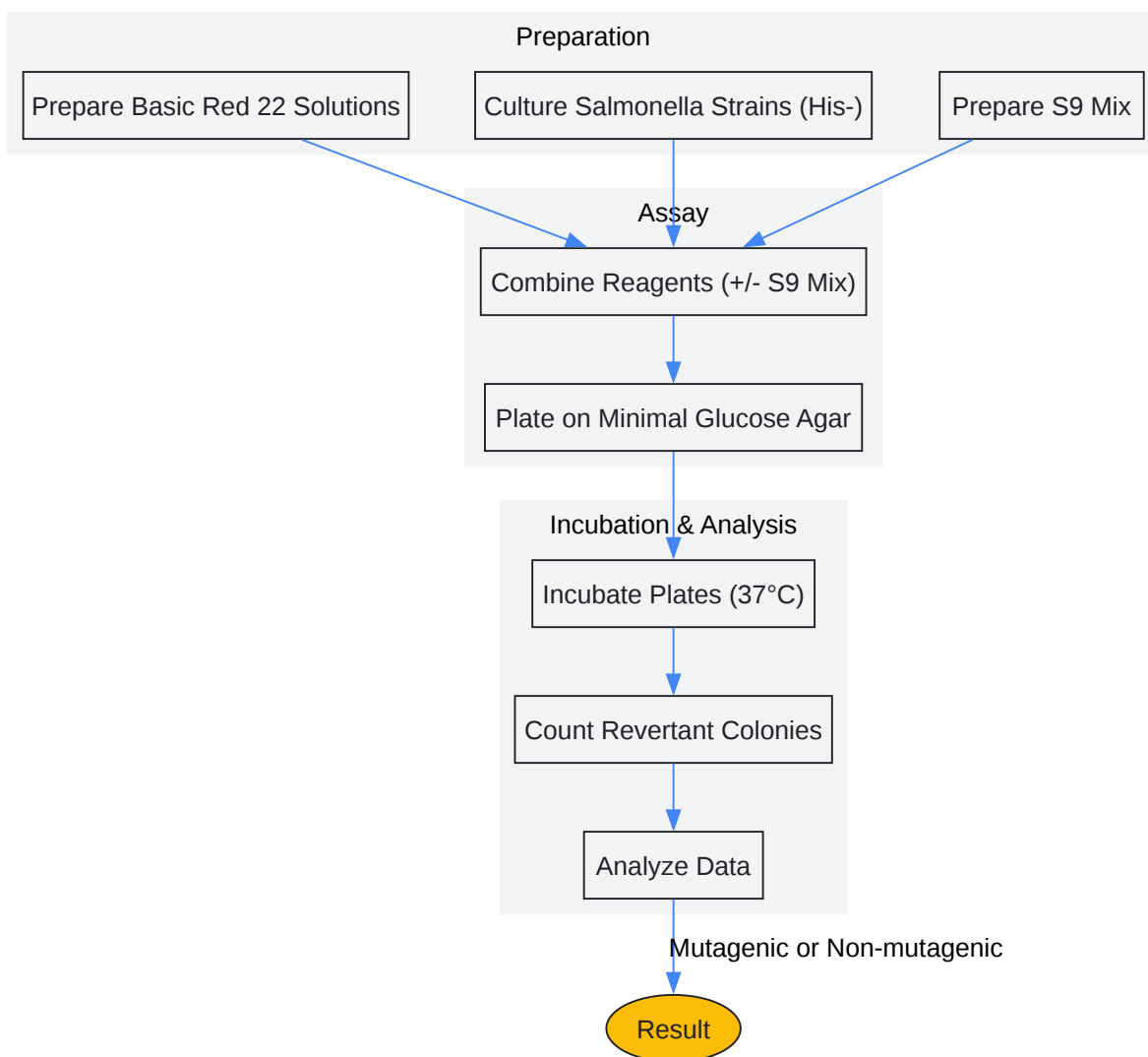
Given the evidence of mutagenicity for **Basic Red 22**, researchers may need to perform their own assessments. The Salmonella/microsome assay (Ames test) is a standard method for evaluating the mutagenic potential of a chemical. A generalized workflow for such an experiment is provided below.

Generalized Ames Test Protocol

This protocol is a simplified representation and should be adapted based on established methodologies (e.g., OECD Guideline 471).

- **Preparation:**

- Prepare various concentrations of **Basic Red 22** solution.
- Culture selected strains of *Salmonella typhimurium* (e.g., TA98, TA100) that are histidine-dependent (His-).
- Prepare an S9 fraction from the livers of induced rats for metabolic activation.
- Assay:
 - In separate tubes, combine the *Salmonella* culture, the **Basic Red 22** solution, and either the S9 mix (for metabolic activation) or a buffer (without activation).
 - Pour the mixture onto minimal glucose agar plates (which lack histidine).
- Incubation and Analysis:
 - Incubate the plates at 37°C for 48-72 hours.
 - Count the number of revertant colonies (colonies that have mutated back to being able to synthesize histidine and thus can grow on the histidine-deficient medium).
 - A significant, dose-dependent increase in the number of revertant colonies compared to the negative control indicates a mutagenic effect.



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Generalized workflow for an Ames test.[1]

Disposal Considerations

Waste generated from the use of **Basic Red 22** should be treated as hazardous waste. Dispose of the chemical and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not dispose of it in the sewer system.

Conclusion

Basic Red 22 is a powdered dye with known hazards, including serious eye and skin irritation, and evidence of mutagenicity and genotoxicity. Due to the absence of comprehensive quantitative toxicological data, a cautious approach to handling is essential. Researchers, scientists, and drug development professionals must adhere to strict safety protocols, including the use of appropriate engineering controls and personal protective equipment, to minimize exposure and ensure a safe working environment. Further research is warranted to fully characterize the toxicological profile of this compound.

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